

Long-term stability of Inobrodib in solution

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Compound of Interest

Compound Name: *Inobrodib*

Cat. No.: *B606545*

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Inobrodib Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability of **Inobrodib** in solution. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Inobrodib** stock solutions?

A1: For long-term stability, **Inobrodib** stock solutions should be aliquoted and stored at -80°C. Under these conditions, the solution is stable for up to two years. For shorter-term storage, -20°C is acceptable for up to one year.^{[1][2]} To prevent degradation from repeated freeze-thaw cycles, it is crucial to prepare single-use aliquots.

Q2: My **Inobrodib** solution has changed color. Is it still usable?

A2: A noticeable color change in your **Inobrodib** solution may indicate degradation or contamination. It is recommended to discard the solution and prepare a fresh one from a solid powder. To investigate the cause, you can analyze the solution using an appropriate analytical method, such as HPLC-UV, to check for the presence of degradation products.

Q3: I observed precipitation in my **Inobrodib** solution after thawing. What should I do?

A3: Precipitation upon thawing can occur if the compound's solubility limit is exceeded at a lower temperature or if the solvent has evaporated, increasing the concentration. Gently warm the solution to 37°C and vortex thoroughly to redissolve the precipitate. If the precipitate does not dissolve, it may indicate degradation or the formation of insoluble aggregates. In such cases, the solution should be discarded. Using fresh DMSO is recommended as moisture-absorbing DMSO can reduce solubility.[2]

Q4: How should I handle **Inobrodib** powder?

A4: **Inobrodib** in its solid (powder) form is stable for up to three years when stored at -20°C.[2] It is supplied as a crystalline solid. For shipping, it can be kept at room temperature for less than two weeks.[3] Avoid exposure to strong acids/alkalis and strong oxidizing/reducing agents.
[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of Inobrodib solution due to improper storage or handling.	Prepare fresh aliquots from solid Inobrodib. Ensure proper storage at -80°C and minimize freeze-thaw cycles. Verify the concentration of the solution using a spectrophotometer or HPLC.
Loss of compound activity	Inobrodib has degraded over time.	Discard the old stock solution and prepare a new one. Refer to the stability data tables below to ensure your storage and handling are within the recommended parameters.
Clogged HPLC column when analyzing Inobrodib	Precipitation of Inobrodib in the mobile phase.	Ensure that the mobile phase composition is appropriate to maintain the solubility of Inobrodib. You may need to adjust the organic solvent percentage. Filter all samples and mobile phases before use.

Inobrodib Stability Data

Stability of Inobrodib in Solution

Solvent	Temperature	Concentration	Duration	Purity	Notes
DMSO	-80°C	10 mM	1 Year	>99%	Aliquoted, single use.[2]
DMSO	-80°C	10 mM	2 Years	>98%	Aliquoted, single use.[1]
DMSO	-20°C	10 mM	1 Year	>98%	Aliquoted, single use.[1][2]
DMSO	4°C	1 mM	24 Hours	>99%	For short-term use during experiments.
PBS (pH 7.4)	4°C	100 µM	8 Hours	>95%	Prepare fresh for each experiment.
Cell Culture Media	37°C	10 µM	48 Hours	>95%	Stability may vary with media components.

Stability of Solid Inobrodib

Condition	Duration	Purity
-20°C (Powder)	3 Years	>99%[2]
Room Temperature	< 2 Weeks	Stable[3]

Experimental Protocols

Protocol: Stability Assessment of Inobrodib by HPLC-UV

This protocol outlines a method to determine the purity and identify potential degradation products of **Inobrodib** in solution.

1. Apparatus and Reagents

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- **Inobrodib** reference standard
- **Inobrodib** solution samples for testing

2. Chromatographic Conditions

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient:
 - 0-2 min: 10% B
 - 2-15 min: 10-90% B
 - 15-18 min: 90% B
 - 18-18.1 min: 90-10% B
 - 18.1-25 min: 10% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 40°C
- Detection Wavelength: 254 nm

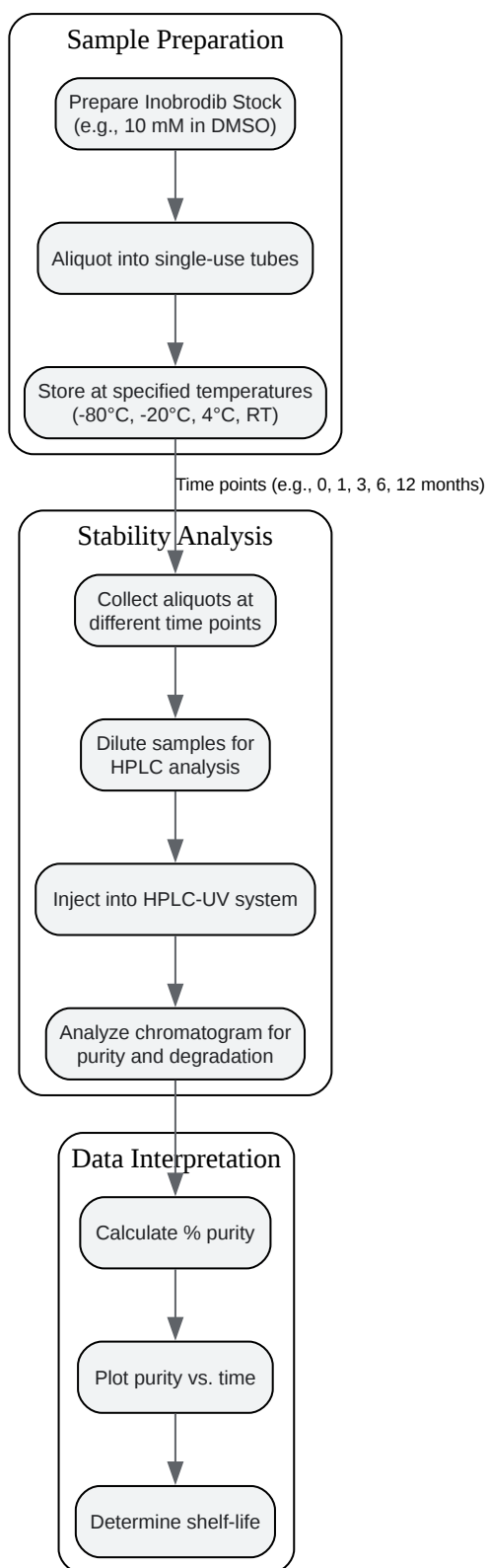
- Injection Volume: 10 μ L

3. Sample Preparation

- Reference Standard: Prepare a 1 mg/mL stock solution of **Inobrodib** in DMSO. Dilute with mobile phase A to a final concentration of 50 μ g/mL.
- Test Samples: Dilute the **Inobrodib** solution samples with mobile phase A to a final concentration of approximately 50 μ g/mL.

4. Analysis

- Inject the reference standard to determine the retention time of the intact **Inobrodib**.
- Inject the test samples.
- Monitor the chromatogram for any new peaks, which may indicate degradation products.
- Calculate the purity of **Inobrodib** in the test samples by comparing the peak area of **Inobrodib** to the total peak area of all components.

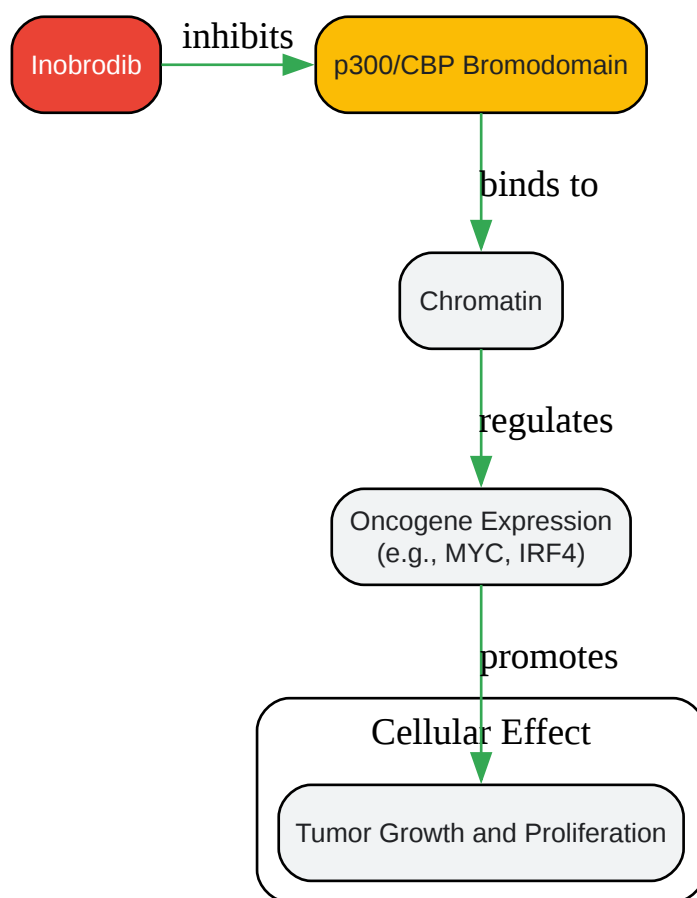


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Caption: Workflow for assessing the long-term stability of **Inobrodib**.

Inobrodib's Mechanism of Action

Inobrodib is a potent and selective inhibitor of the p300/CBP bromodomains.[1] By binding to these bromodomains, **Inobrodib** displaces p300 and CBP from chromatin, which in turn modulates the expression of key cancer-driving genes, including MYC and IRF4.[4][5] This mechanism is particularly relevant in certain hematological malignancies and prostate cancer. [1][6]

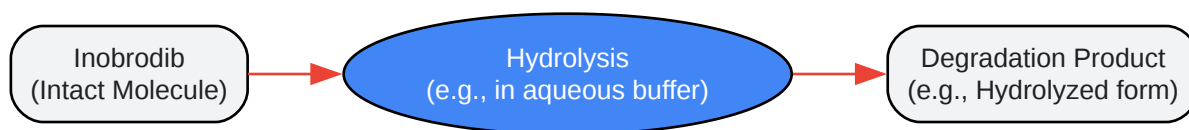


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Caption: Simplified signaling pathway of **Inobrodib**.

Postulated Degradation Pathway

While specific degradation pathways for **Inobrodib** are not publicly detailed, a common degradation route for similar small molecules in aqueous solutions involves hydrolysis. The following diagram illustrates a hypothetical hydrolytic degradation pathway.



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Caption: Hypothetical degradation pathway for **Inobrodib**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. cellcentric.com [cellcentric.com]
- 5. CellCentric to present inobrodib Phase I multiple myeloma efficacy and safety data at the American Society of Haematology [prnewswire.com]
- 6. firstwordpharma.com [firstwordpharma.com]
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